

# Solubility of Trimethylammonium chloride-15N in different laboratory solvents.

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## Compound of Interest

Compound Name: Trimethylammonium chloride-15N

Cat. No.: B12059661

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An In-depth Technical Guide on the Solubility of **Trimethylammonium chloride-15N**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Trimethylammonium chloride-15N** in various common laboratory solvents. The information presented herein is intended to assist researchers, scientists, and professionals in drug development in the effective use of this isotopically labeled compound.

## Core Chemical and Physical Properties

Trimethylammonium chloride is the hydrochloride salt of trimethylamine. It is a white, hygroscopic crystalline solid. The 15N isotopic labeling does not significantly alter its physical or chemical properties, including solubility, compared to the unlabeled compound.

## Solubility Profile

The solubility of a compound is a critical parameter in a wide range of laboratory and industrial applications, from reaction chemistry to drug formulation. Trimethylammonium chloride, being an ionic salt, exhibits a distinct solubility profile characterized by high polarity.

## Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for trimethylammonium chloride in various laboratory solvents. It is important to note that specific

quantitative data for many organic solvents is not readily available in the literature. The solubility of the  $^{15}\text{N}$ -labeled compound is expected to be virtually identical to that of the unlabeled compound.

Solvent	Formula	Type	Solubility	Temperature (°C)
Water	$\text{H}_2\text{O}$	Polar Protic	758 g/L	20
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	Polar Protic	Soluble	Not Specified
Chloroform	$\text{CHCl}_3$	Polar Aprotic	Slightly Soluble	Not Specified
Diethyl Ether	$(\text{C}_2\text{H}_5)_2\text{O}$	Nonpolar	Insoluble	Not Specified

Note: While a study on the properties of trimethylammonium hydrochloride in acetone-water mixtures exists, it does not provide a specific solubility value for pure acetone[1].

## Experimental Protocols

Determining the solubility of a solid in a liquid is a fundamental experimental procedure. The following is a general protocol that can be adapted for determining the solubility of **Trimethylammonium chloride- $^{15}\text{N}$**  in various solvents.

### Protocol: Gravimetric Method for Solubility Determination

Objective: To determine the mass of **Trimethylammonium chloride- $^{15}\text{N}$**  that dissolves in a given volume of a solvent at a specific temperature to the point of saturation.

Materials:

- **Trimethylammonium chloride- $^{15}\text{N}$**
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Volumetric flask

- Beakers
- Magnetic stirrer and stir bar
- Temperature-controlled bath
- Filtration apparatus (e.g., filter paper, funnel, or syringe filter)
- Oven

Procedure:

- Preparation: Add a known volume of the solvent to a beaker placed in a temperature-controlled bath set to the desired temperature.
- Addition of Solute: Gradually add a pre-weighed excess amount of **Trimethylammonium chloride-15N** to the solvent while stirring continuously. The presence of undissolved solid is necessary to ensure the solution is saturated.
- Equilibration: Allow the mixture to stir for a sufficient period (e.g., several hours) to ensure that equilibrium is reached and the solution is saturated. Maintain a constant temperature throughout this process.
- Separation of Saturated Solution: Once equilibrium is reached, carefully separate the saturated solution from the undissolved solid. This can be achieved by filtration. It is crucial to maintain the temperature during this step to prevent precipitation or further dissolution.
- Solvent Evaporation: Accurately weigh a clean, dry beaker. Transfer a known volume or mass of the clear, saturated filtrate to this beaker.
- Drying: Place the beaker in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
- Mass Determination: Once all the solvent has evaporated, allow the beaker to cool to room temperature in a desiccator and then weigh it. The difference between this mass and the initial mass of the beaker is the mass of the dissolved **Trimethylammonium chloride-15N**.

- Calculation: Calculate the solubility in the desired units (e.g., g/L or g/100 mL) based on the mass of the dissolved solute and the volume of the filtrate taken.

## Biological Significance and Applications

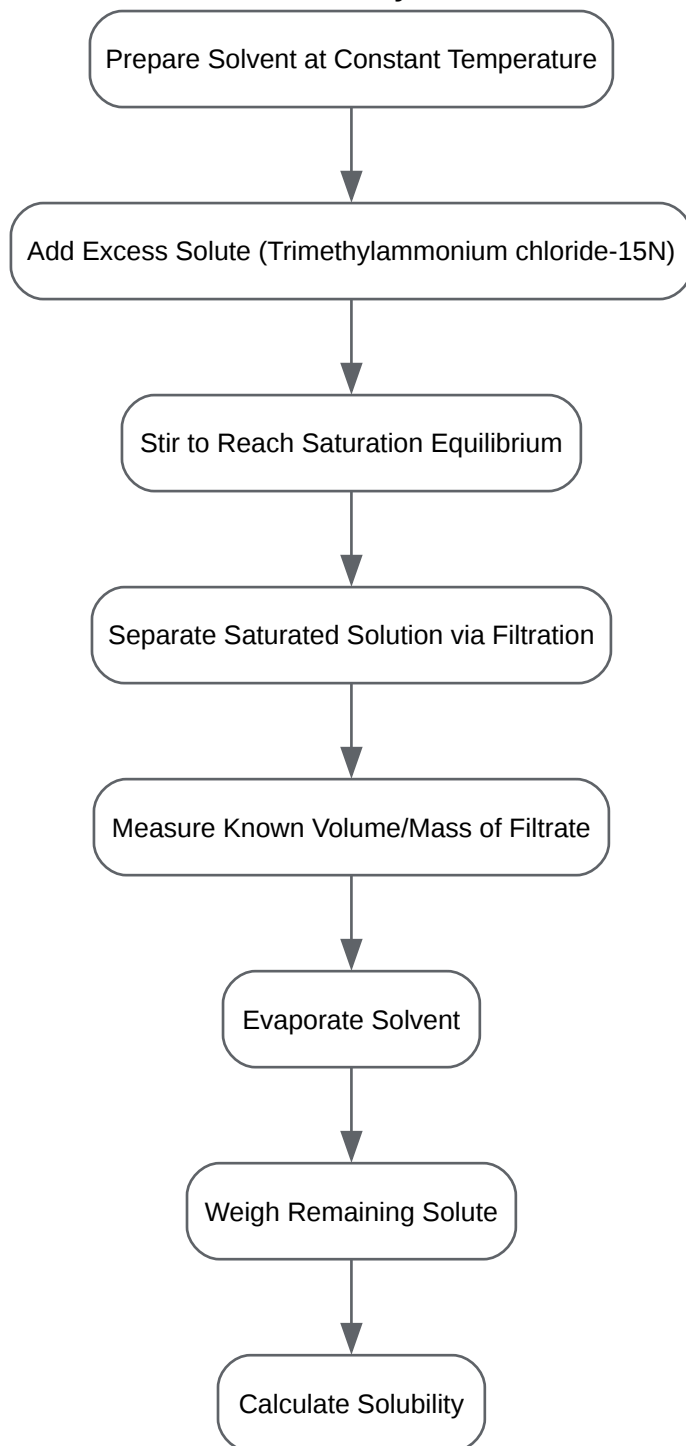
Trimethylammonium chloride is a product of the breakdown of plants and animals and functions as a non-competitive acetylcholinesterase inhibitor[2]. It is also a precursor in the synthesis of acetylcholine, a vital neurotransmitter. This role is crucial in various physiological processes.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a solid compound in a liquid solvent.

## Workflow for Solubility Determination

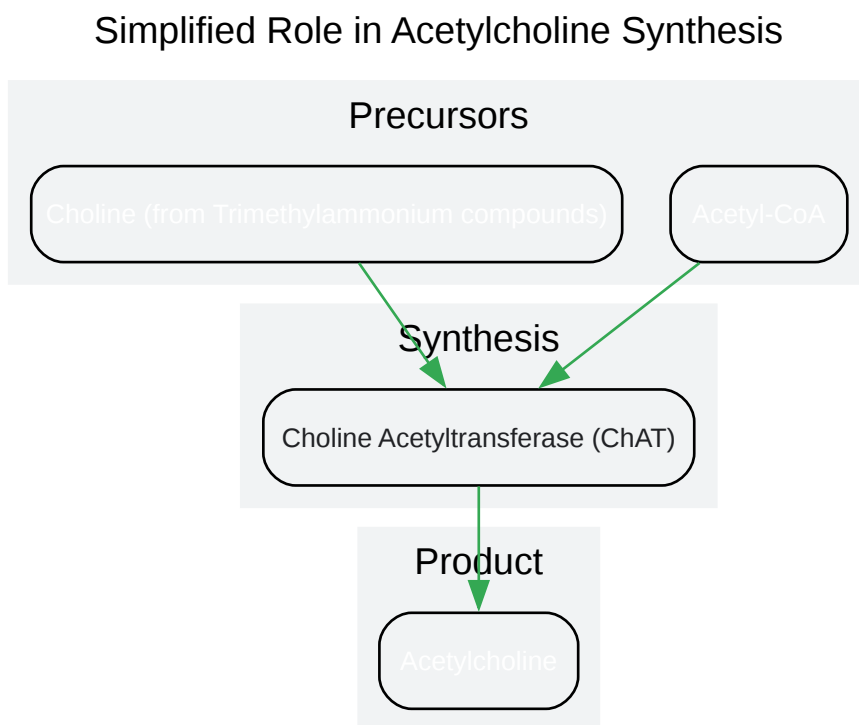


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Caption: A flowchart of the gravimetric method for determining solubility.

## Role in Acetylcholine Synthesis

This diagram outlines the role of trimethylammonium compounds as precursors in the synthesis of the neurotransmitter acetylcholine.



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Caption: Trimethylammonium compounds are precursors to acetylcholine.

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## References

- 1. tsijournals.com [tsijournals.com]
- 2. Trimethylammonium chloride | Endogenous Metabolite | TargetMol [targetmol.com]

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